

Application Notes and Protocols for the Characterization of 5-Propylthiazol-2-amine

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Compound of Interest

Compound Name: 5-Propylthiazol-2-amine

CAS No.: 39136-61-3

Cat. No.: B1598929

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

5-Propylthiazol-2-amine is a heterocyclic compound belonging to the 2-aminothiazole class. The 2-aminothiazole scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds and several FDA-approved drugs.^[1] The introduction of a propyl group at the 5-position of the thiazole ring can influence the molecule's lipophilicity and steric profile, potentially modulating its interaction with biological targets.^[1] As such, robust analytical methodologies are crucial for the unambiguous characterization, purity assessment, and quality control of **5-Propylthiazol-2-amine** in research and development settings.

This comprehensive guide provides detailed application notes and protocols for the analytical characterization of **5-Propylthiazol-2-amine**. The methodologies outlined herein are grounded in established principles of analytical chemistry and draw upon existing data for structurally related thiazole derivatives to ensure scientific rigor and practical applicability.

Physicochemical Properties (Predicted)

A thorough understanding of the physicochemical properties of **5-Propylthiazol-2-amine** is fundamental to method development. While experimental data for this specific molecule is limited, the following properties can be predicted based on its chemical structure and data from analogous compounds.

Property	Predicted Value/Information	Source/Rationale
Molecular Formula	C ₆ H ₁₀ N ₂ S	PubChem CID 3282236[1]
Molecular Weight	142.22 g/mol	Calculated from Molecular Formula
Appearance	Likely a pale yellow to brown solid	Based on similar 2-aminothiazole derivatives[2]
Solubility	Soluble in organic solvents like methanol, acetonitrile, DMSO. Limited solubility in water.	Isosteric replacement studies on similar compounds suggest that thiazole derivatives tend to be less water-soluble than their oxazole counterparts.[3]
pKa	Estimated around 5.0-6.0	Based on the pKa of 2-amino-5-methylthiazole (5.42)[4]

Chromatographic Techniques for Purity and Quantification

Chromatographic methods are indispensable for separating **5-Propylthiazol-2-amine** from impurities and for its quantification.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile and widely used technique for the analysis of non-volatile and thermally labile compounds like **5-Propylthiazol-2-amine**. A reverse-phase method is generally suitable for this class of compounds.

Causality Behind Experimental Choices:

- Reverse-Phase Chromatography: The non-polar stationary phase (C18) and polar mobile phase are ideal for retaining and separating moderately polar compounds like **5-Propylthiazol-2-amine**.
- Mobile Phase Composition: A mixture of acetonitrile (or methanol) and water allows for the fine-tuning of the elution strength. The addition of an acid, such as formic or phosphoric acid, helps to protonate the amine group, leading to sharper peaks and improved peak shape.[5]
- UV Detection: The thiazole ring system contains a chromophore that absorbs UV light, making UV detection a suitable and sensitive method for quantification.

Experimental Protocol: HPLC Analysis

- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Elution:

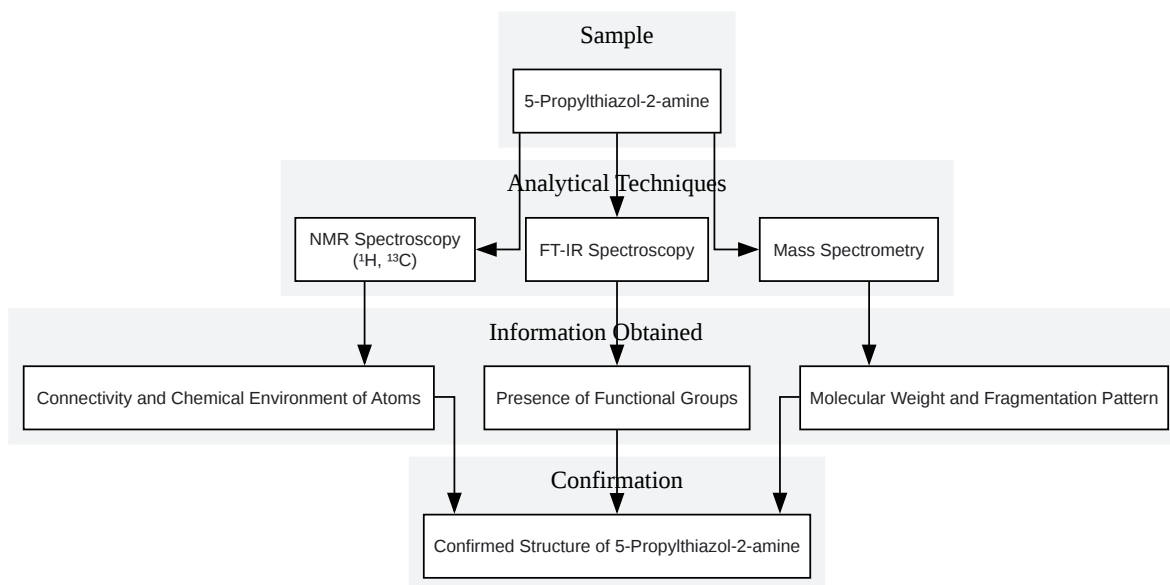
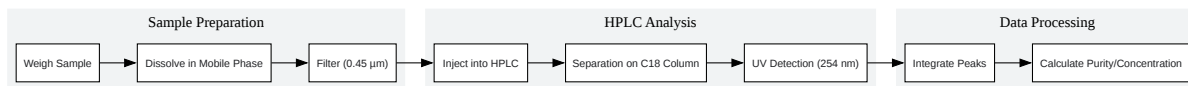
Time (min)	% Mobile Phase B
0.0	20
10.0	80
12.0	80
12.1	20
15.0	20

- Flow Rate: 1.0 mL/min.

- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve an accurately weighed amount of **5-Propylthiazol-2-amine** in the initial mobile phase composition (80:20 Water:Acetonitrile with 0.1% Formic Acid) to a final concentration of approximately 1 mg/mL. Filter the sample through a 0.45 µm syringe filter before injection.

Data Analysis: The purity of the sample can be determined by calculating the area percentage of the main peak relative to the total area of all peaks. Quantification can be achieved by creating a calibration curve using standards of known concentration.

Workflow for HPLC Analysis of **5-Propylthiazol-2-amine**



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Sources

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- [3. excli.de \[excli.de\]](#)
- [4. 5-Methylthiazol-2-amine hydrochloride | C4H7CIN2S | CID 18974377 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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